Technical Support Center: BAY-386 Solubility & Formulation Guide

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Compound of Interest		
Compound Name:	*BAY-386*	
CAS No.:	*1256941-06-6*	
Cat. No.:	*B605935*	Get Quote

Compound Identity: **BAY-386** Target: PAR-1 (Protease-Activated Receptor 1) Antagonist CAS No: 1256941-06-6 Molecular Formula: $C_{22}H_{25}F_3N_4O_5S$ Molecular Weight: 514.52 g/mol [1]

Part 1: Executive Summary & Physicochemical Profile

The Challenge: **BAY-386** possesses a structural scaffold containing a trifluoromethoxy group, a sulfonamide moiety, and a urea/amide core. While these features enhance potency (IC_{50} ~10 nM) and selectivity against PAR-1, they significantly increase lipophilicity. Consequently, **BAY-386** exhibits poor aqueous solubility and a high tendency to "crash out" (precipitate) upon dilution from organic stock solutions into aqueous buffers or culture media.

The Solution Strategy: Successful handling requires a biphasic approach:

- Thermodynamic Solubilization: Establishing a stable, high-concentration stock in an organic solvent (DMSO).
- Kinetic Stabilization: Preventing precipitation during the transition to aqueous media using specific mixing protocols and excipients.

Quick Reference: Solubility Data

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Solvent	Solubility Limit (Max)	Stability	Application
DMSO	~50 mg/mL (97 mM)	High (Months at -20°C)	Primary Stock
Ethanol	< 1 mg/mL	Low	Not Recommended
Water/PBS	< 0.1 mg/mL	Very Low	Do Not Use for Stock
0.5% Methylcellulose	Suspension	Variable	In Vivo Oral Dosing

Part 2: Stock Solution Reconstitution (Step-by-Step)

Objective: Create a homogenous, stable stock solution free of micro-crystals.

Protocol 1: DMSO Stock Preparation

- Reagent: Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9%, cell-culture grade.
- Target Concentration: 10 mM is standard; 50 mM is possible but risky for freeze/thaw cycles.

Steps:

- Equilibration: Allow the **BAY-386** vial to warm to room temperature before opening. This prevents condensation from introducing water, which promotes degradation and precipitation.
- Addition: Add the calculated volume of DMSO to the vial.
- Dissolution: Vortex vigorously for 30 seconds.
  - Troubleshooting: If solid particles remain, sonicate in a water bath at 37°C for 5-10 minutes. The solution must be optically clear.
- Aliquot: Dispense into single-use aliquots (e.g., 20-50 µL) to avoid repeated freeze/thaw cycles.
- Storage: Store at -80°C (6 months) or -20°C (1 month). Protect from light.

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*Pro-Tip: **BAY-386** contains a sulfonamide group. Avoid using basic solvents (high pH) for initial reconstitution as this may alter ionization states unpredictably before dilution. Stick to neutral DMSO.*

Part 3: In Vitro Aqueous Dilution (The "Crash" Point)

The Issue: Rapid addition of a hydrophobic DMSO stock to water causes local regions of high concentration/low solubility, triggering immediate nucleation and precipitation.

Protocol 2: The "Intermediate Dilution" Method

Do not pipette DMSO stock directly into the cell culture well.

- Prepare Media: Pre-warm culture media to 37°C.
- Intermediate Step: Dilute the 10 mM DMSO stock 1:10 or 1:100 into a "carrier solvent" if possible, OR perform a serial dilution in DMSO first to reach 1000x the final concentration.
- Rapid Mixing:
  - Pipette the required amount of diluted stock into a larger volume of media while vortexing the media (if cell-free) or swirling rapidly.
  - Crucial: Ensure the final DMSO concentration is < 0.5% (v/v) to avoid solvent toxicity masking the PAR-1 antagonist effect.
- Visual Check: Inspect under a microscope. "Cloudiness" or "debris" indicates precipitation.

Workflow Visualization

The following diagram illustrates the decision logic for handling precipitation events.

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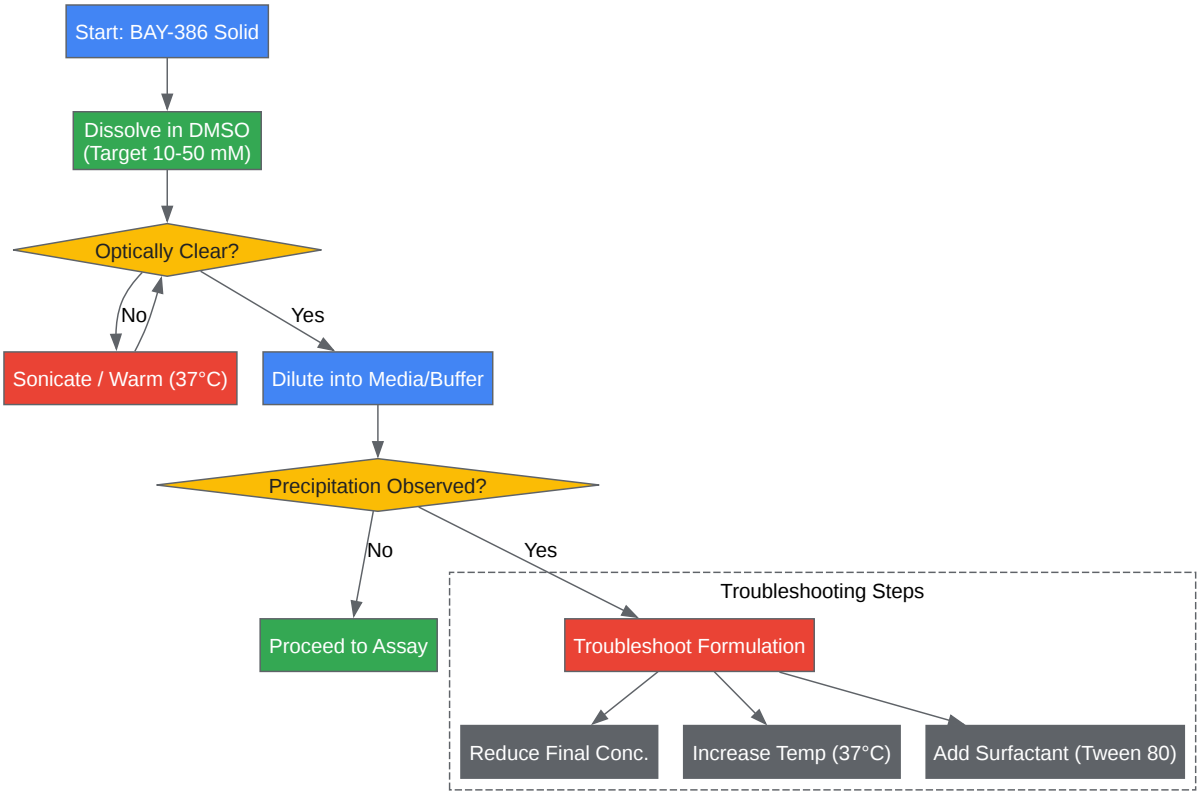

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Figure 1: Decision tree for solubilization and dilution of **BAY-386**.

Part 4: In Vivo Formulation (Animal Studies)

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The Challenge: Simple DMSO/Water mixtures often fail for **BAY-386** at therapeutic doses (e.g., 10-30 mg/kg), leading to clogging of gavage needles or poor bioavailability.

Recommended Vehicles: Since a specific public "recipe" for **BAY-386** is proprietary, the following are the industry-standard "Universal Vehicles" for lipophilic Bayer-series compounds (e.g., Sorafenib, Regorafenib analogs) which share similar physicochemical properties.

Option A: Solution (For IV or IP - Low Dose)

Best for pharmacokinetics (PK) where total solubility is required.

- Composition: 5% DMSO + 40% PEG 400 + 5% Tween 80 + 50% Saline.
- Protocol:
  - Dissolve **BAY-386** in DMSO (5% of total vol).
  - Add PEG 400 and Tween 80; vortex until clear.
  - Slowly add warm Saline (50% of total vol) with constant vortexing.
  - Note: If it turns cloudy, it is a suspension. Do not use for IV.

Option B: Suspension (For Oral Gavage - High Dose)

Standard for efficacy studies.

- Composition: 0.5% Methylcellulose (400 cP) + 0.2% Tween 80 in water.
- Protocol:
  - Weigh **BAY-386** powder.
  - Add the vehicle slowly while grinding with a mortar and pestle or using a high-shear homogenizer.
  - Result: A fine, white, homogenous suspension.
  - Dosing: Shake well immediately before gavage.

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Part 5: Mechanism of Action (Contextual)

Understanding the pathway is crucial for verifying that "lack of effect" is not just "lack of solubility." **BAY-386** blocks PAR-1, preventing thrombin-induced signaling.

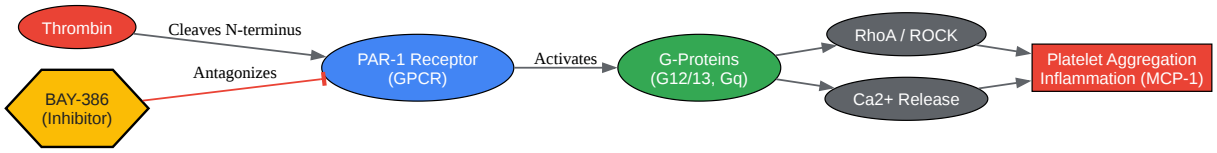

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Figure 2: Mechanism of Action. **BAY-386** antagonizes PAR-1, blocking downstream inflammatory and thrombotic cascades.

Part 6: Frequently Asked Questions (Troubleshooting)

Q1: My solution turned cloudy after adding PBS. Can I filter it?

- Answer:No. If you filter a cloudy solution (0.22 µm), you are likely removing the drug entirely, leaving only the solvent.
- Fix: Spin down the sample. If a pellet forms, you have precipitation. You must re-optimize the solvent system (e.g., increase DMSO concentration or add a co-solvent like cyclodextrin) or accept that you are above the solubility limit.

Q2: Is **BAY-386** stable in cell culture media?

- Answer: Chemically, yes (for 24-48 hours). Physically, it is prone to precipitation.
- Pro-Tip: Check the bottom of the well 2 hours after dosing. If you see "sand-like" crystals, your effective concentration is unknown. Lower the dose or use a solubilizing agent like BSA (Bovine Serum Albumin) in the media, which can bind and solubilize hydrophobic drugs.

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Q3: Can I use Ethanol instead of DMSO?

- Answer: Generally, no. **BAY-386** is significantly less soluble in ethanol than in DMSO. Ethanol also evaporates faster, leading to concentration changes during experiments.

Q4: What is the maximum shelf life of the stock solution?

- Answer: In anhydrous DMSO at -80°C, it is stable for 6-12 months. If stored at -20°C, use within 1-3 months. If the solution turns yellow or brown, degradation has occurred (likely oxidation); discard it.

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